

Commercial Suppliers and Technical Guide for Exemestane-13C,d2

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Compound of Interest

Compound Name: Exemestane-13C,d2

Cat. No.: B15138058

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For researchers, scientists, and drug development professionals requiring isotopically labeled exemestane for use as an internal standard in pharmacokinetic studies, metabolic research, and other analytical applications, a number of commercial suppliers offer **Exemestane-13C,d2** and related analogs. This guide provides a summary of available suppliers, a compilation of technical data, relevant experimental protocols, and visualizations of key pathways and workflows.

Commercial Supplier Overview

Several reputable suppliers provide **Exemestane-13C,d2** and other isotopically labeled versions of exemestane. The table below summarizes key quantitative data available from these suppliers. Please note that for the most accurate and lot-specific information, it is always recommended to consult the supplier's website and Certificate of Analysis (CoA).

Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Available Quantities
Santa Cruz Biotechnology	Exemestane-13C, d2	SC-219532	C ₁₉ ¹³ CH ₂ ₂ D ₂ O ₂	299.41	Data not readily available	Data not readily available	Inquire
Pharmaffiliates	Exemestane-13C, d2	PA STI 040461	C ₁₉ ¹³ CH ₂ ₂ D ₂ O ₂	299.41	Data not readily available	Data not readily available	Inquire
MedchemExpress	Exemestane-13C, d2	HY-13632S	C ₁₉ ¹³ CH ₂ ₂ D ₂ O ₂	299.41	≥98.0%	Data not readily available	1mg, 5mg
Clearsynt h	Exemestane-13C, d2	CS-O-00728	C ₁₉ ¹³ CH ₂ ₂ D ₂ O ₂	299.42	Data not readily available	Data not readily available	Inquire
LGC Standards (distributed for TRC)	Exemestane-13C, D3	TRC-E957003-1MG	C ₁₉ ¹³ CH ₂ ₁ D ₃ O ₂	300.41	Data not readily available	Data not readily available	1mg
Expert Synthesis Solutions	Exemestane-D2	ESS0188	C ₂₀ H ₂₂ D ₂ O ₂	298.38	99.6% (HPLC) [1]	>98 atom % D [1]	10mg, 25mg, 50mg, 100mg

Experimental Protocols

Synthesis of Isotopically Labeled Exemestane

A reported synthesis of [(13)C(3)]exemestane was accomplished through an eight-step process starting from commercially available testosterone[2]. While the detailed step-by-step protocol is

proprietary to the researchers, the publication outlines the general synthetic strategy, which can serve as a basis for experienced synthetic chemists to devise a similar route.

Analytical Method for Quantification of Exemestane and its Isotopically Labeled Analog in Biological Matrices

A sensitive and validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method has been developed for the quantification of exemestane and its metabolites in human plasma[3]. This method can be adapted for the use of **Exemestane-13C,d2** as an internal standard.

Sample Preparation:

- To 100 µL of plasma, add the internal standard (**Exemestane-13C,d2**) solution.
- Perform protein precipitation by adding acetonitrile.
- Vortex and centrifuge the samples.
- Evaporate the supernatant to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

LC-MS/MS Conditions:

- LC System: A high-performance liquid chromatography system capable of gradient elution.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 µm).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.3 mL/min.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.

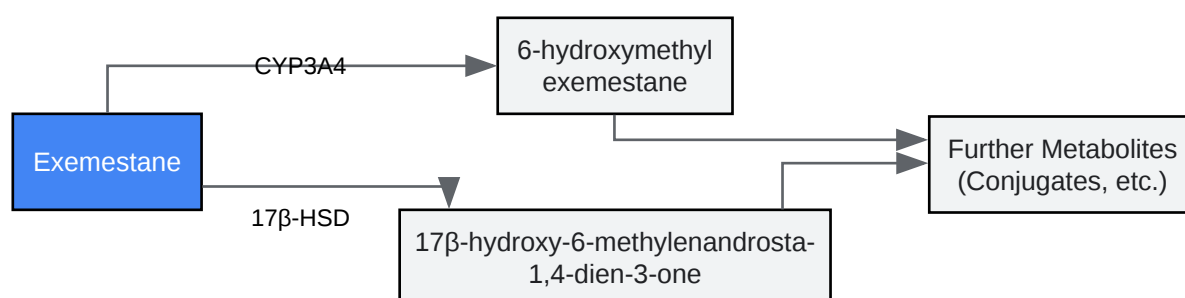
- MRM Transitions:

- Exemestane: Precursor ion (Q1) m/z 297.2 → Product ion (Q3) m/z 121.1
- **Exemestane-13C,d2**: The specific transition will depend on the exact labeling pattern. For a hypothetical **Exemestane-13C,d2** with one ^{13}C and two deuterium atoms, the precursor ion would be approximately m/z 300.2. The product ion would need to be determined experimentally but would likely be a fragment common to both the labeled and unlabeled compound.

Visualizations

Metabolic Pathway of Exemestane

The following diagram illustrates the primary metabolic pathways of exemestane in the human body. The major routes involve oxidation and reduction reactions, primarily mediated by cytochrome P450 enzymes.

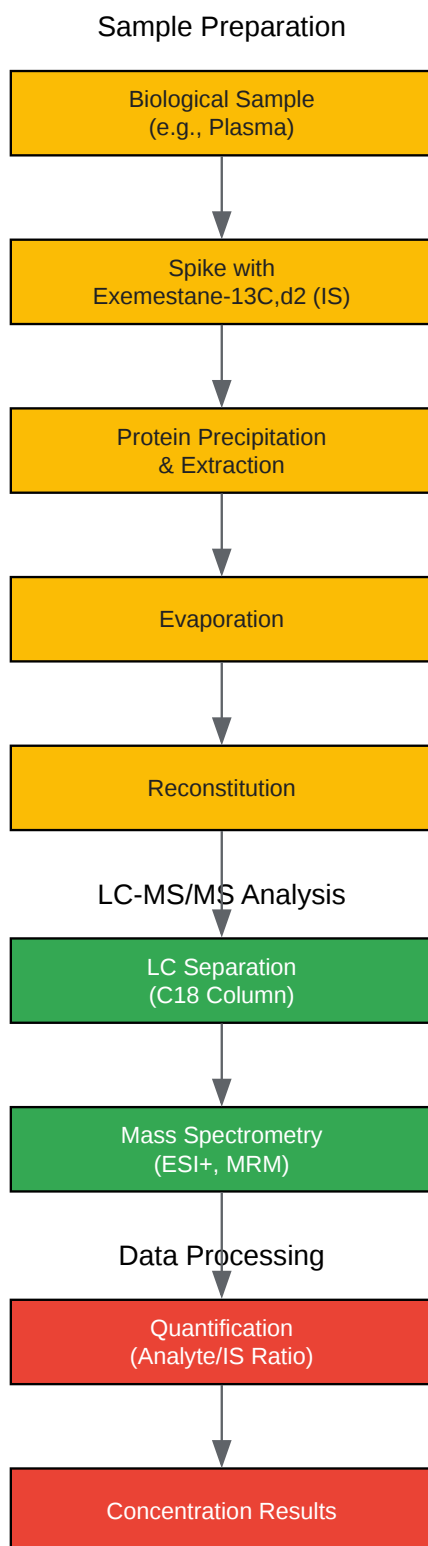


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Caption: Major metabolic pathways of Exemestane.

LC-MS/MS Analytical Workflow

This diagram outlines the general workflow for the quantitative analysis of exemestane in a biological sample using an isotopically labeled internal standard.

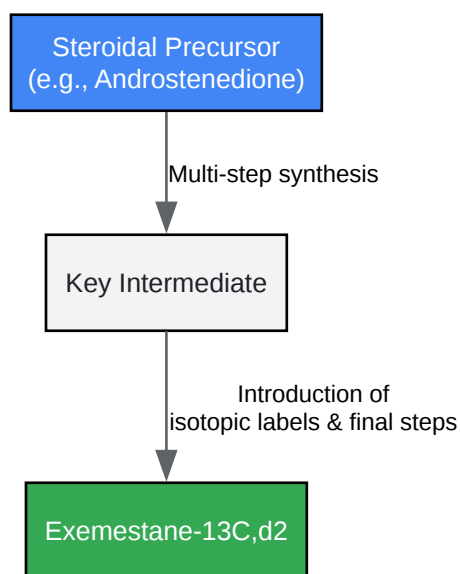


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Caption: Workflow for LC-MS/MS analysis of Exemestane.

Synthesis Relationship

This diagram illustrates the general synthetic relationship starting from a common steroidal precursor to yield isotopically labeled exemestane.



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Caption: General synthetic relationship for labeled Exemestane.

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